

# Application Notes and Protocols for Photoelectrochemical Nitrogen Reduction using CoV-LDH

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## Compound of Interest

Compound Name: Cobalt;vanadium

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These application notes provide a comprehensive overview and detailed protocols for the utilization of Cobalt-Vanadium Layered Double Hydroxide (CoV-LDH) in photoelectrochemical (PEC) nitrogen reduction to ammonia. This technology presents a promising green alternative to the energy-intensive Haber-Bosch process.

## Introduction

The photoelectrochemical reduction of atmospheric nitrogen to ammonia under ambient conditions is a sustainable and environmentally friendly approach to ammonia synthesis. Cobalt-Vanadium Layered Double Hydroxide (CoV-LDH) has emerged as a highly efficient photocathode material for this process. The unique layered structure and the synergistic effects between cobalt and vanadium in the LDH framework facilitate nitrogen adsorption, activation, and reduction. This document outlines the synthesis of CoV-LDH, the fabrication of photoelectrodes, and the experimental setup for conducting photoelectrochemical nitrogen reduction, along with methods for quantifying the resulting ammonia.

## Performance of CoV-LDH Photocathodes

The performance of CoV-LDH photocathodes can be tuned by adjusting the molar ratio of cobalt to vanadium. An optimized ratio, such as Co<sub>2</sub>V<sub>1</sub>-LDH, has demonstrated superior

activity.[1]

Table 1: Performance Metrics of Optimized Co2V1-LDH Photocathode[1]

Parameter	Value	Conditions
NH <sub>3</sub> Yield Rate	$8.97 \times 10^{-7}$ mol h <sup>-1</sup> cm <sup>-2</sup>	-0.2 V vs. RHE
Faradaic Efficiency	52.4%	-0.2 V vs. RHE
Durability	Stable over five consecutive reaction cycles	-

## Experimental Protocols

### Synthesis of CoV-LDH Nanosheets (Co-precipitation Method)

This protocol describes the synthesis of CoV-LDH nanosheets with a specific Co:V molar ratio.

#### Materials:

- Cobalt(II) nitrate hexahydrate (Co(NO<sub>3</sub>)<sub>2</sub>·6H<sub>2</sub>O)
- Vanadyl sulfate oxide hydrate (VOSO<sub>4</sub>·xH<sub>2</sub>O)
- Urea (CO(NH<sub>2</sub>)<sub>2</sub>)
- Deionized (DI) water

#### Procedure:

- Prepare a mixed salt solution by dissolving appropriate amounts of Co(NO<sub>3</sub>)<sub>2</sub>·6H<sub>2</sub>O and VOSO<sub>4</sub>·xH<sub>2</sub>O in DI water to achieve the desired Co:V molar ratio (e.g., 2:1 for Co2V1-LDH).
- Add urea to the mixed salt solution. The molar ratio of urea to the total metal ions should be approximately 3:1.
- Transfer the solution to a Teflon-lined stainless-steel autoclave.

- Heat the autoclave at a specific temperature (e.g., 120 °C) for a designated period (e.g., 12 hours) to allow for the hydrothermal reaction.
- After the reaction, allow the autoclave to cool down to room temperature naturally.
- Collect the precipitate by centrifugation and wash it thoroughly with DI water and ethanol several times to remove any unreacted precursors and by-products.
- Dry the final CoV-LDH product in a vacuum oven at 60 °C overnight.

## Fabrication of CoV-LDH Photoelectrode

This protocol details the preparation of a CoV-LDH-based working electrode for photoelectrochemical experiments.

### Materials:

- Synthesized CoV-LDH powder
- Conductive substrate (e.g., Fluorine-doped Tin Oxide (FTO) glass or carbon paper)
- Nafion solution (5 wt%)
- Ethanol
- Isopropyl alcohol

### Procedure:

- Prepare a catalyst ink by dispersing a specific amount of CoV-LDH powder (e.g., 5 mg) in a mixture of ethanol, DI water, and Nafion solution (e.g., 800 µL ethanol, 150 µL DI water, and 50 µL Nafion).
- Sonicate the mixture for at least 30 minutes to form a homogeneous suspension.
- Clean the conductive substrate by sonicating it in DI water, ethanol, and isopropyl alcohol for 15 minutes each, and then dry it under a stream of nitrogen.

- Drop-cast a specific volume of the catalyst ink onto a defined area of the conductive substrate (e.g., 1 cm<sup>2</sup>).
- Allow the electrode to dry at room temperature.

## Photoelectrochemical Nitrogen Reduction Experiment

This protocol describes the setup and execution of the photoelectrochemical nitrogen reduction reaction.

### Apparatus and Materials:

- Three-electrode electrochemical cell with a quartz window
- CoV-LDH photoelectrode (working electrode)
- Platinum wire or foil (counter electrode)
- Ag/AgCl or Saturated Calomel Electrode (SCE) (reference electrode)
- Potentiostat
- Solar simulator with a calibrated light source (e.g., AM 1.5G, 100 mW/cm<sup>2</sup>)
- Electrolyte solution (e.g., 0.1 M Na<sub>2</sub>SO<sub>4</sub>)
- High-purity nitrogen gas (N<sub>2</sub>)

### Procedure:

- Assemble the three-electrode cell with the CoV-LDH photoelectrode as the working electrode, a platinum counter electrode, and a reference electrode.
- Fill the cell with the electrolyte solution.
- Purge the electrolyte with high-purity N<sub>2</sub> gas for at least 30 minutes before the experiment to ensure N<sub>2</sub> saturation and remove dissolved oxygen. Maintain a continuous N<sub>2</sub> flow during the experiment.

- Connect the electrodes to a potentiostat.
- Illuminate the working electrode through the quartz window with the solar simulator.
- Perform chronoamperometry at a constant potential (e.g., -0.2 V vs. RHE) for a specific duration (e.g., 2 hours).
- After the experiment, collect the electrolyte for ammonia quantification.

## Quantification of Ammonia and Faradaic Efficiency

This protocol outlines the determination of the produced ammonia concentration and the calculation of the Faradaic efficiency.

### Ammonia Quantification (Indophenol Blue Method):

- Take a known volume of the electrolyte from the cathodic compartment after the photoelectrochemical test.
- Add a coloring solution containing sodium salicylate, sodium citrate, and sodium nitroprusside.
- Add a sodium hypochlorite (NaClO) solution.
- Allow the solution to stand in the dark for a specific time (e.g., 2 hours) for the color to develop.
- Measure the absorbance of the solution at a specific wavelength (e.g., 655 nm) using a UV-vis spectrophotometer.
- Determine the ammonia concentration using a calibration curve prepared with standard ammonia solutions.

**Faradaic Efficiency Calculation:** The Faradaic efficiency (FE) for ammonia production can be calculated using the following equation:

$$FE (\%) = (3 * F * C * V) / (M * Q) * 100$$

Where:

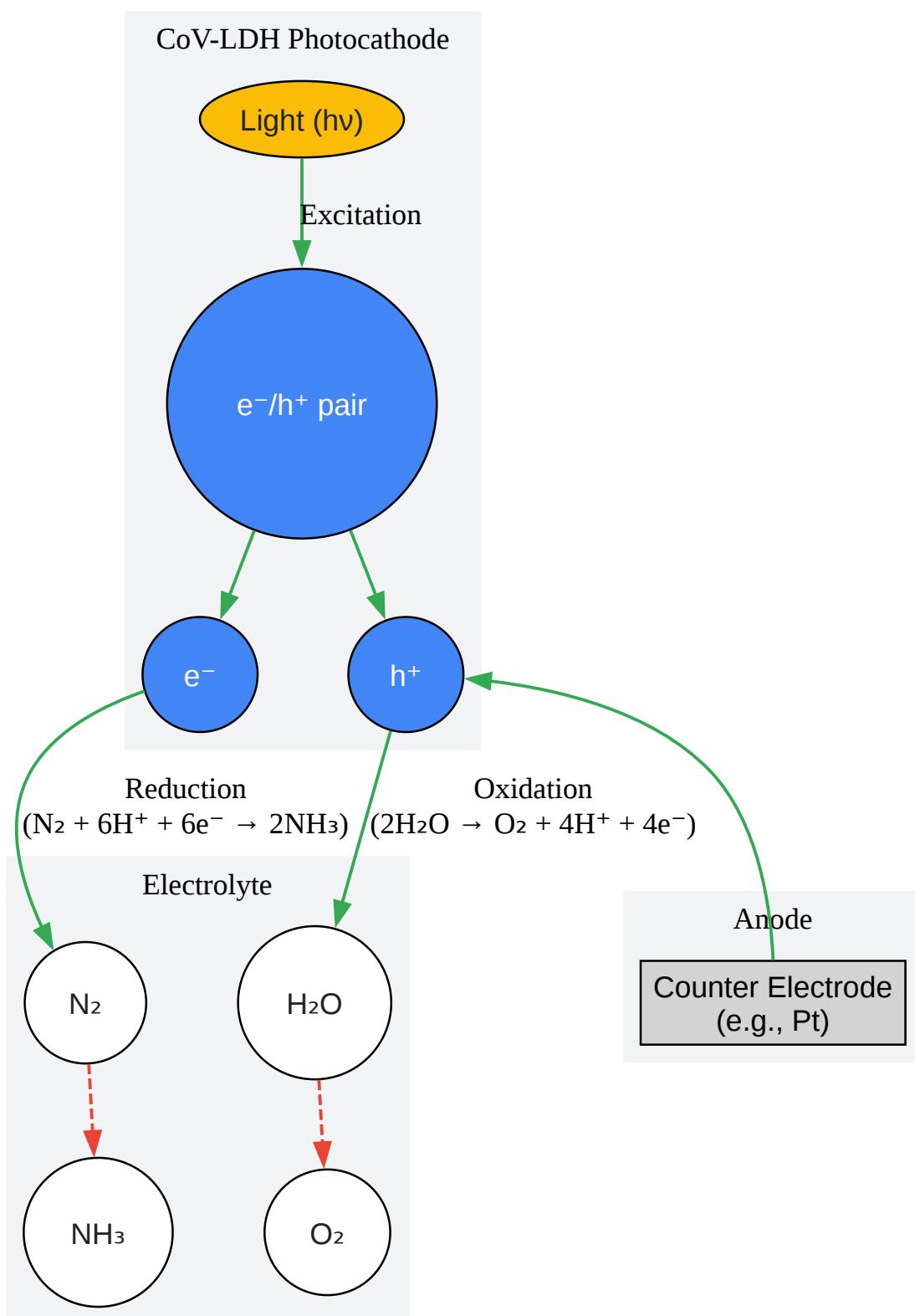
- F is the Faraday constant (96485 C/mol)
- C is the measured ammonia concentration (mol/L)
- V is the volume of the cathodic electrolyte (L)
- M is the molar mass of ammonia (17 g/mol )
- Q is the total charge passed during the experiment (C), obtained by integrating the current-time curve from the chronoamperometry measurement.

## Visualizations



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Caption: Experimental workflow for CoV-LDH based photoelectrochemical nitrogen reduction.

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Caption: Simplified mechanism of photoelectrochemical nitrogen reduction on a CoV-LDH photocathode.

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## References

- 1. researchgate.net [researchgate.net]
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